

The Versatile Intermediate: Application Notes for p-Decylaminophenol

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Compound of Interest

Compound Name: *p-Decylaminophenol*

Cat. No.: *B15580414*

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

p-Decylaminophenol, a long-chain N-alkylated derivative of p-aminophenol, is a versatile chemical intermediate with significant potential in various industrial and pharmaceutical applications. Its amphiphilic nature, combining a hydrophilic aminophenol head with a lipophilic decyl tail, imparts unique properties that make it a valuable building block in the synthesis of specialized molecules. This document provides detailed application notes and experimental protocols for the use of **p-Decylaminophenol** as a chemical intermediate, with a focus on its synthesis and potential applications as an antioxidant, polymer additive, and a precursor for biologically active compounds.

Physicochemical Properties and Representative Data

While specific experimental data for **p-Decylaminophenol** is not widely published, the following table summarizes representative data for analogous long-chain N-alkylated p-aminophenols, such as N-octyl-p-aminophenol and N-dodecyl-p-aminophenol. This data

provides a reasonable estimation of the expected properties and reaction parameters for **p-Decylaminophenol**.

Property	Representative Value (for N-octyl/dodecyl-p-aminophenol)	Method of Determination
Molecular Formula	C ₁₆ H ₂₇ NO (for N-decyl-p-aminophenol)	-
Molecular Weight	249.40 g/mol (for N-decyl-p-aminophenol)	-
Appearance	Off-white to light brown solid	Visual Inspection
Melting Point	75-85 °C (estimated range)	Differential Scanning Calorimetry (DSC)
Solubility	Soluble in alcohols, acetone, and chlorinated solvents; Insoluble in water.	Solubility Testing
¹ H NMR (CDCl ₃ , ppm)	δ 0.88 (t, 3H), 1.2-1.6 (m, 16H), 3.05 (t, 2H), 4.5-5.5 (br s, 2H), 6.6-6.8 (m, 4H)	Nuclear Magnetic Resonance Spectroscopy
¹³ C NMR (CDCl ₃ , ppm)	δ 14.1, 22.7, 27.2, 29.3, 29.5, 29.6, 31.9, 44.9, 115.8, 116.2, 140.8, 148.5	Nuclear Magnetic Resonance Spectroscopy

Synthesis of p-Decylaminophenol via Reductive Amination

The most efficient and selective method for the synthesis of **p-Decylaminophenol** is through the reductive amination of p-aminophenol with decanal. This one-pot reaction proceeds via the formation of a Schiff base intermediate, which is subsequently reduced in situ.

Experimental Protocol: One-Pot Reductive Amination

Materials:

- p-Aminophenol (1.0 eq)
- Decanal (1.1 eq)
- Sodium borohydride (NaBH_4) (1.5 eq)
- Methanol (solvent)
- Hydrochloric acid (1M)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

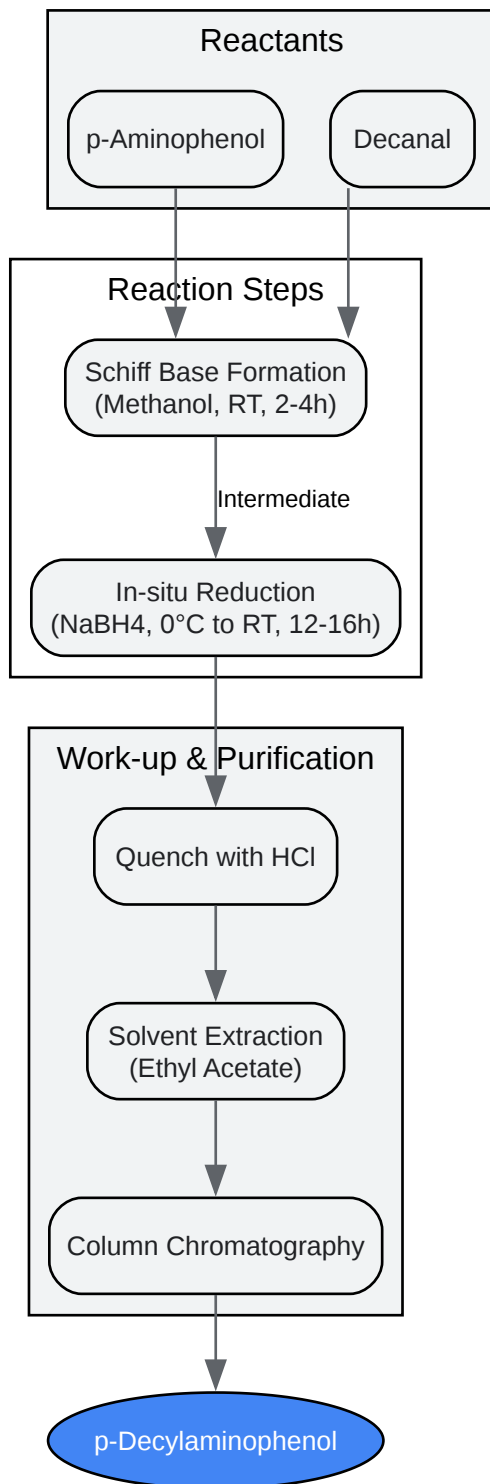
- In a round-bottom flask, dissolve p-aminophenol in methanol.
- Add decanal to the solution and stir the mixture at room temperature for 2-4 hours to facilitate the formation of the Schiff base intermediate. The reaction can be monitored by Thin Layer Chromatography (TLC).
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add sodium borohydride portion-wise to the stirred solution. Caution: Hydrogen gas is evolved.
- After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 12-16 hours.
- Quench the reaction by the slow addition of 1M hydrochloric acid until the pH is neutral.
- Remove the methanol under reduced pressure.
- Extract the aqueous residue with ethyl acetate (3 x 50 mL).

- Wash the combined organic layers with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **p-Decylaminophenol**.
- The crude product can be purified by column chromatography on silica gel using a hexane-ethyl acetate gradient.

Expected Yield: 85-95%

Synthesis Workflow Diagram

Synthesis of p-Decylaminophenol

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **p-Decylaminophenol**.

Applications as a Chemical Intermediate

The bifunctional nature of **p-Decylaminophenol**, possessing both a nucleophilic amino group and a phenolic hydroxyl group, makes it a valuable intermediate for a range of applications.

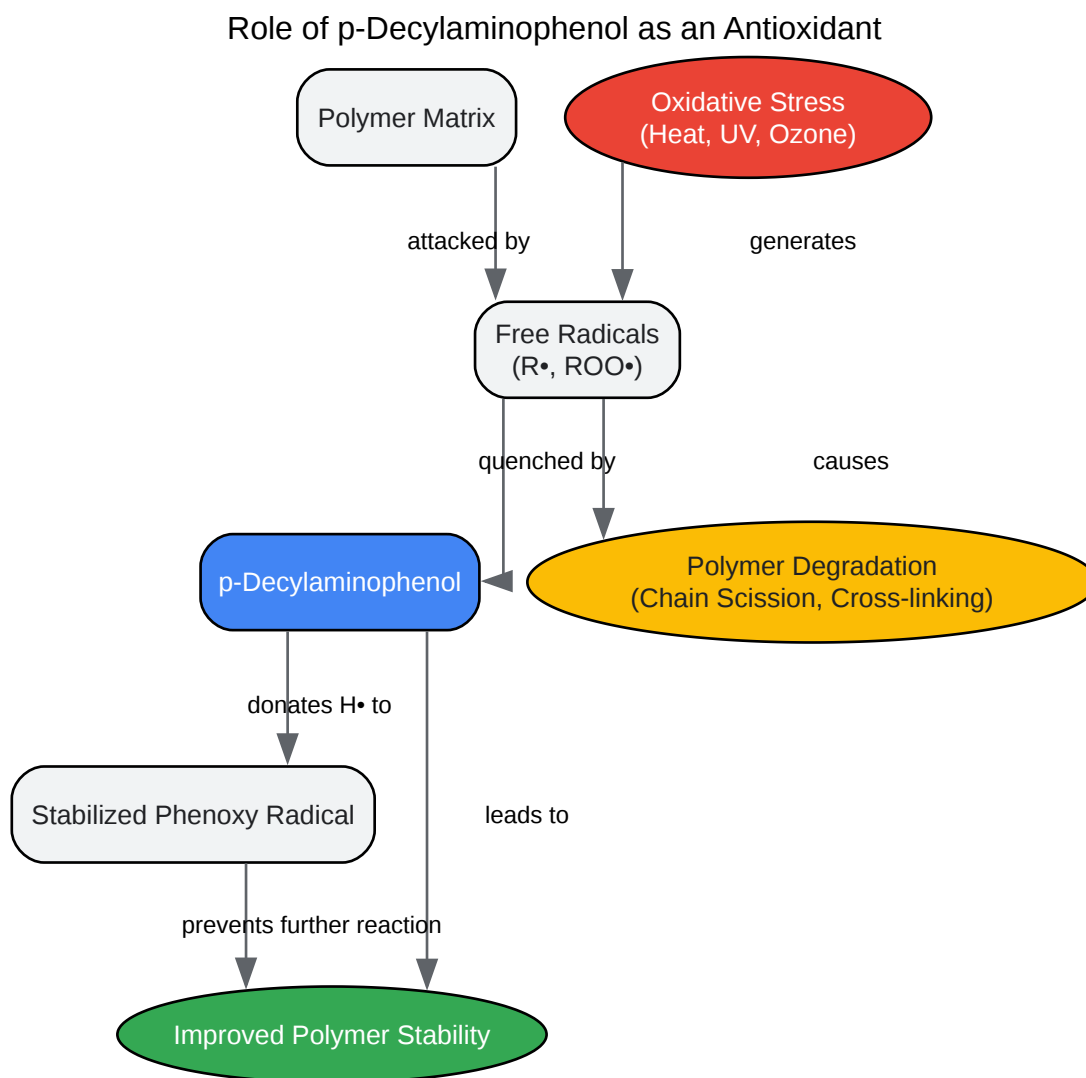
Antioxidant and Antiozonant for Polymers

Long-chain N-alkyl-p-aminophenols are effective antioxidants and antiozonants for rubber and other polymeric materials.[1] The long alkyl chain enhances their solubility and compatibility with the polymer matrix, reducing leaching and improving long-term stability.

Protocol for Incorporation into a Rubber Formulation:

- **Mastication:** Masticate the raw rubber (e.g., natural rubber or styrene-butadiene rubber) on a two-roll mill.
- **Incorporation of Additives:** Add the standard compounding ingredients (e.g., zinc oxide, stearic acid, carbon black) to the rubber.
- **Addition of p-Decylaminophenol:** Add **p-Decylaminophenol** (typically 1-2 phr - parts per hundred of rubber) to the mixture and continue milling until a homogenous blend is achieved.
- **Vulcanization:** Add the vulcanizing agent (e.g., sulfur) and accelerators, and vulcanize the rubber compound in a heated press according to standard procedures.
- **Analysis:** The resulting vulcanizate can be tested for its resistance to oxidative and ozone degradation using standard aging tests (e.g., ASTM D573 and ASTM D1149).

Logical Relationship Diagram for Antioxidant Function



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Caption: **p-Decylaminophenol**'s role in polymer stabilization.

Precursor for Pharmaceutical Ingredients

The p-aminophenol moiety is a key structural feature in many pharmaceutical compounds, most notably paracetamol (acetaminophen). The long alkyl chain in **p-Decylaminophenol** can be exploited to develop analogues with modified pharmacokinetic properties, such as increased lipophilicity, which may enhance membrane permeability or alter metabolic pathways. Studies have shown that long-chain N-alkyl p-aminophenols exhibit antiproliferative activity.^[2]

Representative Data on Antiproliferative Activity of N-Alkyl-p-Aminophenols:

Compound	Alkyl Chain Length	Cell Line	IC ₅₀ (μM)
N-Octyl-p-aminophenol	C ₈	Various Cancer Cell Lines	5 - 15
N-Dodecyl-p-aminophenol	C ₁₂	Various Cancer Cell Lines	1 - 10

This data suggests that **p-Decylaminophenol** could be a valuable intermediate for the synthesis of novel anticancer agents. The synthesis of such derivatives would typically involve further modification of the amino or hydroxyl group.

Intermediate for Dyes and Pigments

Aminophenols are classical precursors to various dyes. The decyl group in **p-Decylaminophenol** can be used to tune the solubility and colorfastness of the resulting dyes, making them suitable for specific applications in textiles or specialty coatings. The synthesis of azo dyes, for example, would involve the diazotization of the amino group followed by coupling with a suitable aromatic compound.

Safety and Handling

p-Decylaminophenol should be handled with care in a well-ventilated laboratory, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It is expected to be an irritant to the skin and eyes. For detailed safety information, refer to the Safety Data Sheet (SDS) of analogous compounds like p-aminophenol.

Conclusion

p-Decylaminophenol is a promising chemical intermediate with a broad spectrum of potential applications. Its synthesis via reductive amination is a robust and high-yielding process. The unique combination of a reactive aminophenol head and a long lipophilic tail makes it an attractive building block for the development of high-performance antioxidants, specialty polymers, and novel pharmaceutical agents. The protocols and data presented in this

document provide a solid foundation for researchers and scientists to explore the full potential of this versatile molecule.

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